

Application of 2-Bromo-5-formylthiazole in Material Science Research

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Compound of Interest

Compound Name: 2-Bromo-5-formylthiazole

Cat. No.: B057339

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Bromo-5-formylthiazole is a versatile heterocyclic compound that serves as a critical building block in the synthesis of advanced materials.^[1] Its unique structure, featuring a reactive bromine atom and a formyl group on the electron-deficient thiazole ring, allows for a wide range of chemical modifications, making it an invaluable precursor in the development of novel organic materials for electronic and biomedical applications. This document outlines the application of **2-Bromo-5-formylthiazole** in material science, with a focus on the synthesis of conjugated polymers for organic electronics, and provides detailed experimental protocols.

Key Properties of 2-Bromo-5-formylthiazole

A summary of the key physical and chemical properties of **2-Bromo-5-formylthiazole** is presented in Table 1.

Property	Value	Reference
CAS Number	464192-28-7	[2] [3] [4] [5] [6]
Molecular Formula	C4H2BrNOS	[2] [3] [4] [5] [6]
Molecular Weight	192.03 g/mol	[2] [3] [4] [5] [6]
Appearance	Solid	[2]
Melting Point	108-113 °C	[5]
Solubility	Soluble in common organic solvents	

Applications in Material Science

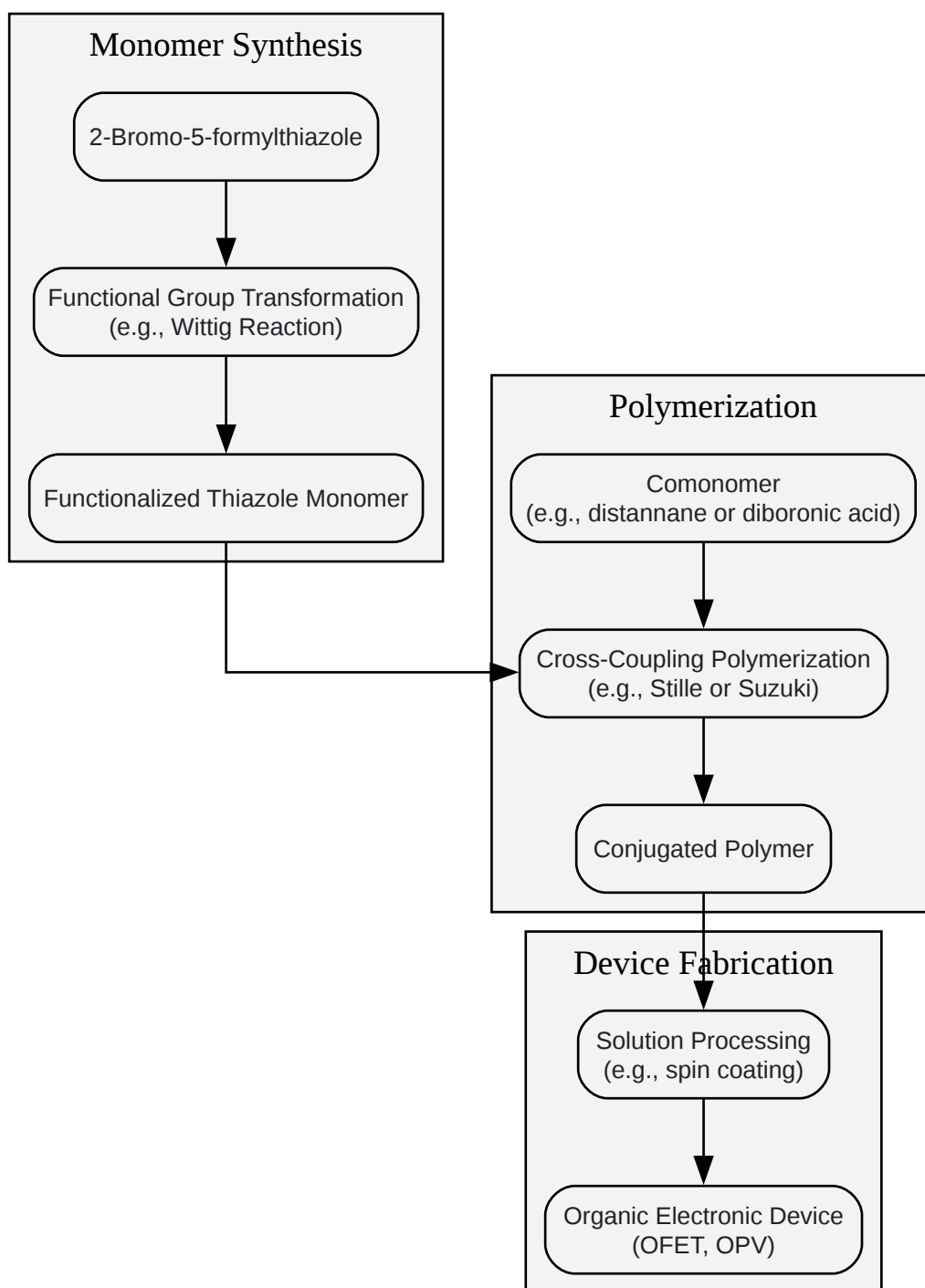
The primary application of **2-Bromo-5-formylthiazole** in material science is as a monomer, or a precursor to a monomer, in the synthesis of conjugated polymers. These polymers are of significant interest for their potential use in a variety of organic electronic devices.

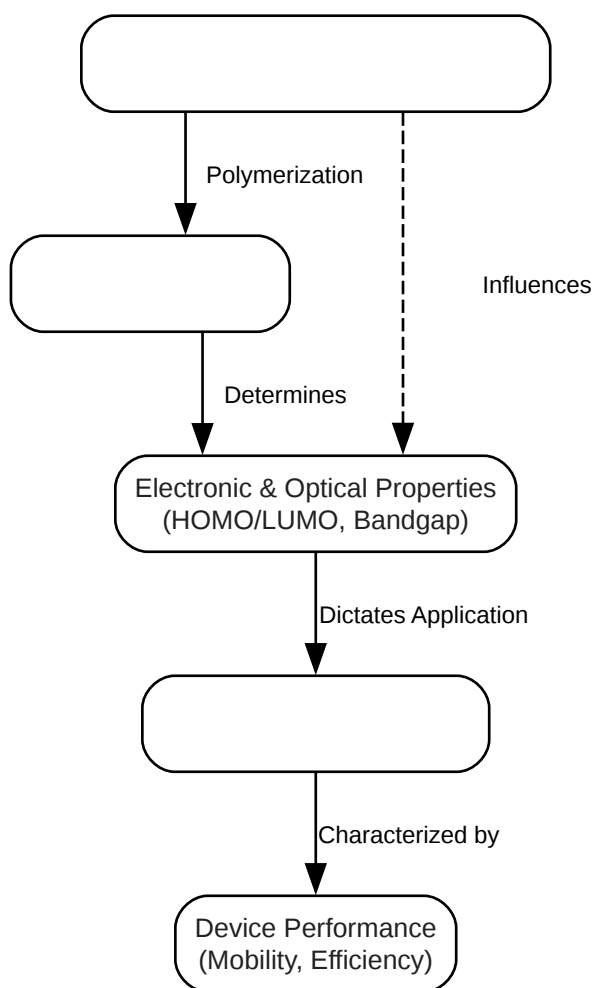
Conjugated Polymers for Organic Electronics

Thiazole-containing conjugated polymers are known for their excellent electronic properties, which stem from the electron-deficient nature of the thiazole ring. This property allows for the tuning of the highest occupied molecular orbital (HOMO) and lowest unoccupied molecular orbital (LUMO) energy levels of the polymer, which is crucial for optimizing the performance of electronic devices.[\[1\]](#)[\[3\]](#)

While 2,5-dibromothiazole is a more direct precursor for polymerization, the formyl group of **2-Bromo-5-formylthiazole** offers a synthetic handle for the introduction of various functional groups into the polymer side chain or for the creation of more complex monomer structures. For example, the formyl group can be converted to a vinyl group, an acetylene group, or other reactive moieties that can participate in polymerization reactions or post-polymerization modifications.

A proposed synthetic pathway for utilizing **2-Bromo-5-formylthiazole** in the synthesis of a conjugated polymer is illustrated in the workflow diagram below.





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